Step-by-step synthesis protocol for 2-[(3-Aminophenyl)formamido]acetamide

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Compound of Interest

Compound Name:	*2-[(3-Aminophenyl)formamido]acetamide*
CAS No.:	*840537-64-6*
Cat. No.:	*B2409179*

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Strategic Synthesis Guide: 2-[(3-Aminophenyl)formamido]acetamide

Executive Summary & Nomenclature

2-[(3-Aminophenyl)formamido]acetamide (CAS: 840537-64-6), systematically recognized in bench chemistry as 2-(3-aminobenzamido)acetamide, is a highly versatile building block utilized in the development of small-molecule therapeutics and peptidomimetics.

This application note outlines a highly chemoselective, two-stage synthetic protocol. The strategy avoids complex chromatography by leveraging the water-soluble byproducts of EDCI-mediated amide coupling, followed by a clean, heterogeneous catalytic hydrogenation to unmask the target aniline derivative.

Mechanistic Rationale & Strategy

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Designing a self-validating and scalable synthesis requires understanding the causality behind each reagent selection:

- Step 1: Amide Bond Formation (EDCI/HOBt): We utilize 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) in tandem with 1-Hydroxybenzotriazole (HOBt). While traditional coupling agents like DCC generate insoluble urea byproducts that complicate purification, EDCI generates a water-soluble urea byproduct. This allows for rapid isolation of the intermediate via simple aqueous workup. HOBt is introduced to form a highly electrophilic OBt-active ester, which suppresses side reactions (e.g., N-acylurea formation) and accelerates the nucleophilic attack by glycinamide [3].

- Step 2: Chemoselective Nitro Reduction (Pd/C, H_2): The reduction of the aromatic nitro group to a primary amine is achieved using Palladium on Carbon (Pd/C) under a hydrogen atmosphere. This heterogeneous catalytic approach is chosen for its operational simplicity and high chemoselectivity; it strictly reduces the nitro group without cleaving the newly formed amide bonds [1, 4].



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Chemical transformation pathway highlighting the HOBt-active ester intermediate.

Quantitative Data & Reagent Preparation

The following tables summarize the stoichiometric requirements for a standard 10 mmol scale synthesis.

Table 1: Step 1 Reagents (Amide Coupling)

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Reagent	MW (g/mol)	Equivalents	Amount	Role
3-Nitrobenzoic acid	**167.12**	**1.0**	**1.67 g (10.0 mmol)**	**Substrate**
Glycinamide HCl	110.54	1.1	1.22 g (11.0 mmol)	Nucleophile
EDCI·HCl	191.70	1.2	2.30 g (12.0 mmol)	Coupling Agent
HOBt (anhydrous)	135.13	1.2	1.62 g (12.0 mmol)	Activator
DIPEA	129.24	3.0	5.23 mL (30.0 mmol)	Base

| DMF (Anhydrous) | N/A | N/A | 50 mL | Solvent |

Table 2: Step 2 Reagents (Nitro Reduction)

Reagent	MW (g/mol)	Equivalents	Amount	Role
2-(3-nitrobenzamido)acetamide	**223.19**	**1.0**	**~1.78 g (8.0 mmol)***	**Substrate**
10% Pd/C	N/A	10 wt%	178 mg	Catalyst
Hydrogen Gas (H_2)	2.02	Excess	1 atm (Balloon)	Reductant
Methanol (HPLC Grade)	N/A	N/A	80 mL	Solvent

*Assuming an 80% yield from Step 1.

Experimental Protocols

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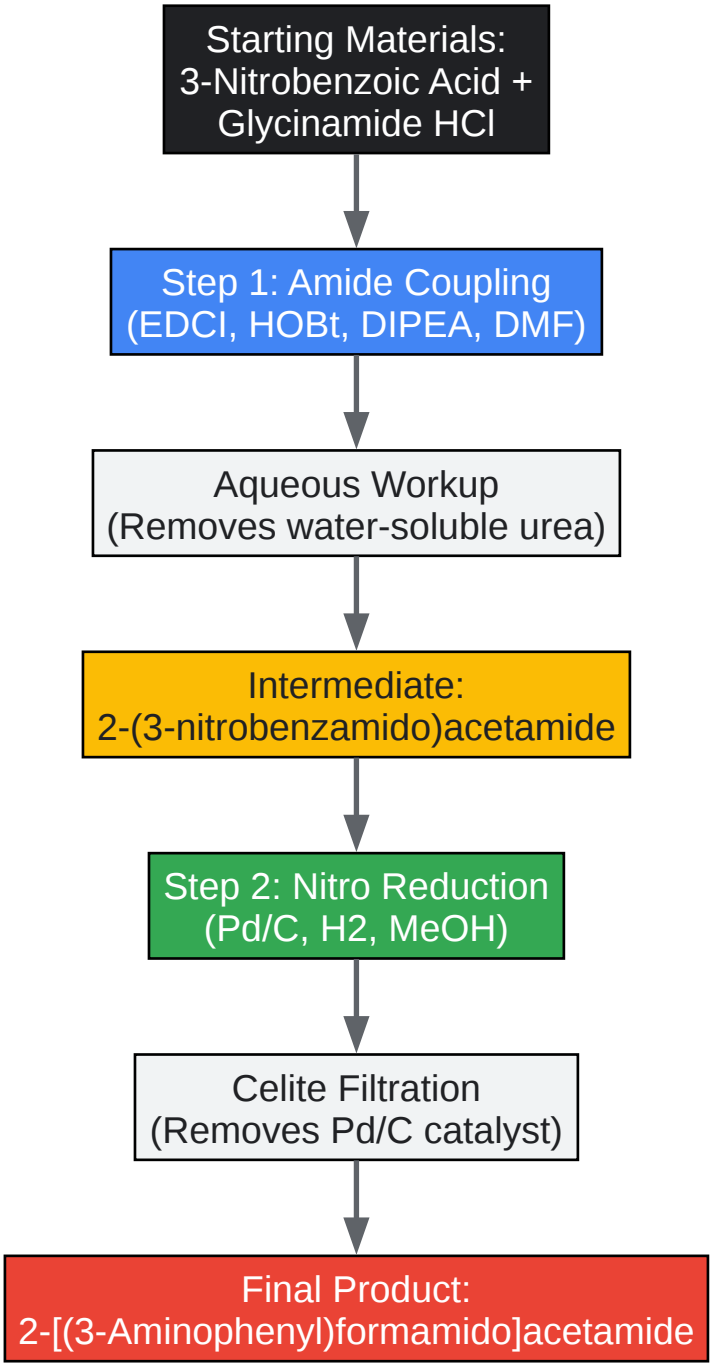

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Workflow for the two-step synthesis of **2-[(3-Aminophenyl)formamido]acetamide**.

Step 1: Synthesis of 2-(3-nitrobenzamido)acetamide

According to standard protocols for [3], the activation of the carboxylic acid prior to amine introduction is critical for maximizing yield.

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- Activation: To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar, add 3-nitrobenzoic acid (1.67 g, 10.0 mmol) and anhydrous HOBt (1.62 g, 12.0 mmol). Dissolve the mixture in 50 mL of anhydrous DMF.
- Cooling: Submerge the flask in an ice-water bath to cool the solution to 0 °C.
- Coupling Agent Addition: Add EDCI·HCl (2.30 g, 12.0 mmol) portion-wise over 5 minutes. Stir the mixture at 0 °C for 30 minutes to ensure complete formation of the OBt-active ester [2].
- Nucleophile Introduction: Add glycinamide hydrochloride (1.22 g, 11.0 mmol) to the activated mixture, followed immediately by the dropwise addition of DIPEA (5.23 mL, 30.0 mmol). Note: DIPEA neutralizes the HCl salt, liberating the free amine for nucleophilic attack.
- Reaction: Remove the ice bath, allow the reaction to warm to ambient temperature, and stir for 12 hours.
- Workup: Quench the reaction by pouring it into 150 mL of ice-cold water. Extract the aqueous layer with Ethyl Acetate (3 × 50 mL). Wash the combined organic layers sequentially with 1M HCl (50 mL), saturated $NaHCO_3$ (50 mL), and brine (50 mL).
- Isolation: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo to afford the intermediate as a pale solid.

Step 2: Synthesis of 2-[(3-Aminophenyl)formamido]acetamide

The use of [1] ensures a clean reduction without the harsh acidic conditions required by iron or tin-based reductions.

- Preparation: Dissolve the intermediate 2-(3-nitrobenzamido)acetamide (~1.78 g, 8.0 mmol) in 80 mL of HPLC-grade Methanol in a 250 mL round-bottom flask.
- Degassing: Purge the solution by bubbling Nitrogen gas through it for 5 minutes to displace dissolved oxygen.
- Catalyst Addition: Carefully add 10% Pd/C (178 mg). Safety Note:Dry Pd/C is highly pyrophoric. Ensure the flask is thoroughly flushed with inert gas before and during addition.

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- Hydrogenation: Evacuate the flask under mild vacuum and backfill with Hydrogen gas using a balloon (1 atm). Repeat this purge cycle three times.
- Reaction: Stir the suspension vigorously at room temperature for 3–4 hours.
- Filtration: Once complete, filter the heterogeneous mixture through a tightly packed pad of Celite to remove the Pd/C catalyst. Wash the filter cake with excess Methanol (50 mL) to ensure full product recovery.
- Final Isolation: Concentrate the filtrate under reduced pressure. Triturate the resulting residue with cold diethyl ether to yield the pure **2-[(3-Aminophenyl)formamido]acetamide** as an off-white solid.

Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesis, the protocol integrates the following self-validating checkpoints:

- TLC Monitoring (Step 1): Use an eluent of EtOAc:Hexane (7:3). The active ester formation and subsequent amide coupling will show the complete consumption of the UV-active 3-nitrobenzoic acid (higher Rf) and the appearance of a more polar amide spot (lower Rf).
- Visual Cues (Step 2): The reaction mixture will transition from a pale yellow solution (characteristic of the nitroaromatic intermediate) to a colorless or slightly pinkish solution upon complete reduction to the aniline derivative.
- LC-MS Verification:
  - Intermediate: Expected mass shift to

    m/z.
  - Final Product: Successful reduction is confirmed by a mass shift to

    m/z.
- 1H NMR (DMSO-d6): The final product will exhibit the disappearance of the downfield nitro-aromatic protons and the emergence of a broad singlet integrating to 2H around

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5.0–5.5 ppm, corresponding to the newly formed aniline

group.

References

- Title: Acid-Amine Coupling by EDCI Source: Organic Synthesis URL:[Link]
- Title: Amine to Amide (EDC + HOBt) Source: Common Organic Chemistry URL:[Link]
- Title: Pd−C-Induced Catalytic Transfer Hydrogenation with Triethylsilane Source: The Journal of Organic Chemistry (ACS Publications) URL:[Link]
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